

YSK12-C4 for Therapeutic Gene Editing: Application Notes and Protocols

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Compound of Interest

Compound Name: YSK 12C4

Cat. No.: B12385140

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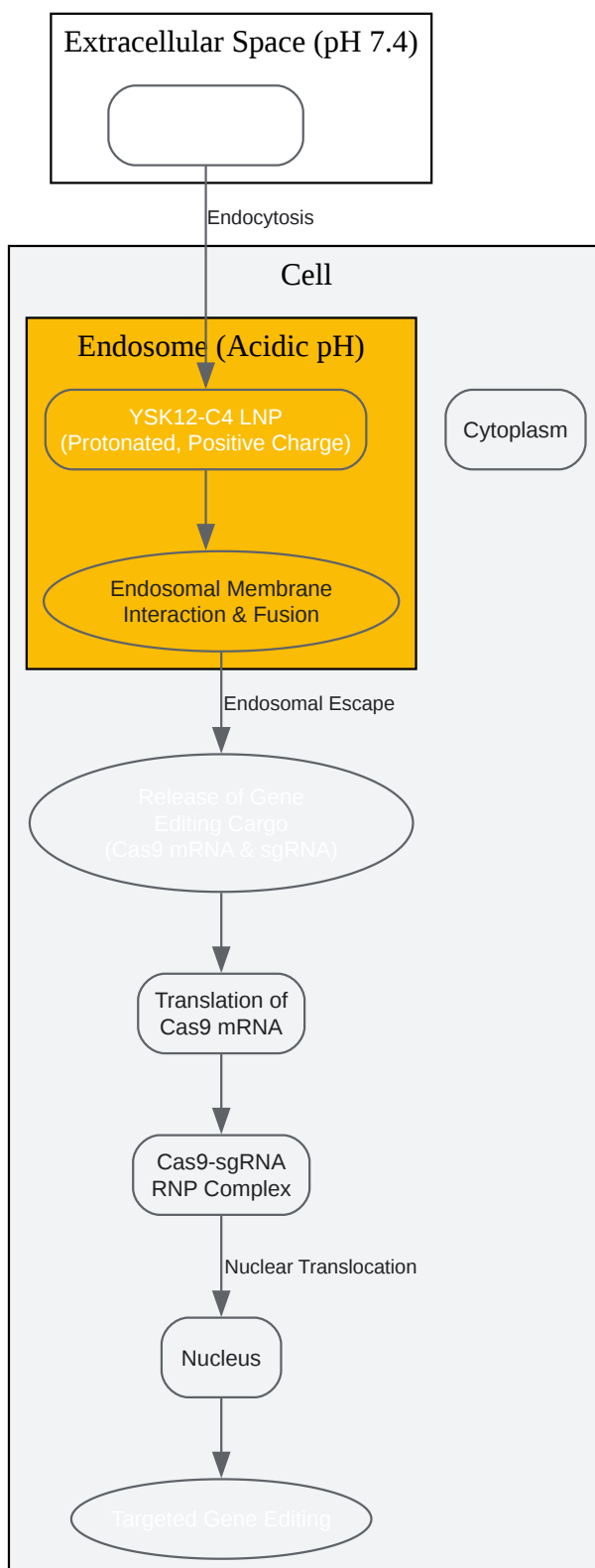
For Researchers, Scientists, and Drug Development Professionals

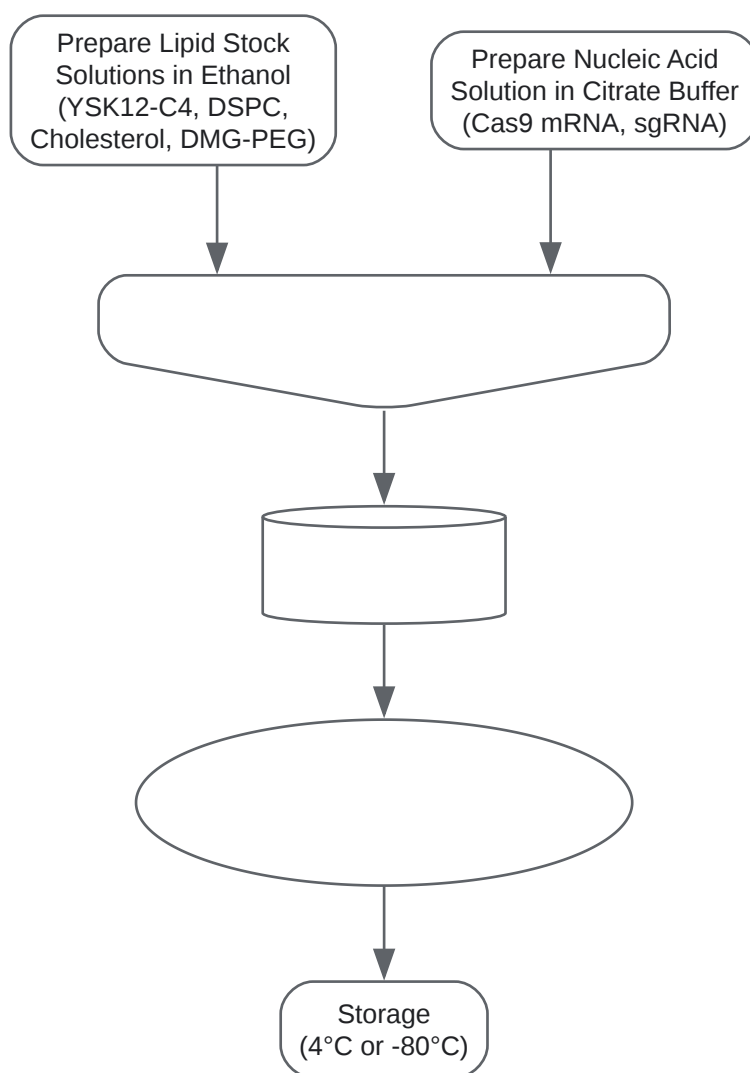
Introduction

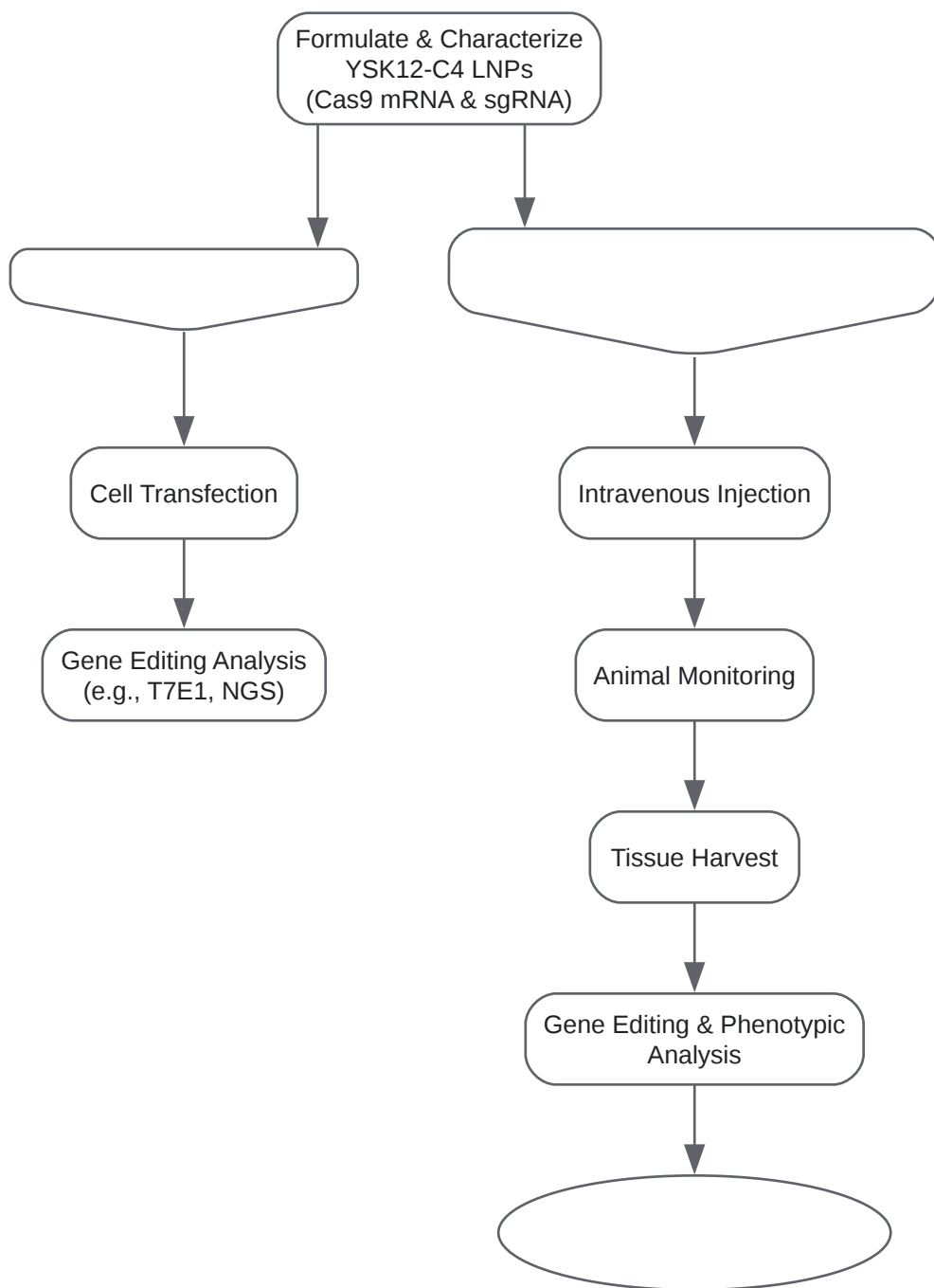
YSK12-C4 is a synthetic, ionizable cationic lipid that has demonstrated significant potential as a component of lipid nanoparticle (LNP) delivery systems for nucleic acid-based therapeutics. Its unique pH-sensitive and fusogenic properties make it a compelling candidate for the intracellular delivery of gene editing machinery, such as messenger RNA (mRNA) encoding CRISPR-Cas9 and single-guide RNA (sgRNA). These application notes provide a comprehensive overview of YSK12-C4, including its mechanism of action, and detailed protocols for its use in therapeutic gene editing research.

Mechanism of Action

YSK12-C4 is a key component of multifunctional envelope-type nanodevices (MENDs), which are a type of LNP. Its efficacy in intracellular delivery is attributed to its pH-dependent charge and fusogenic capabilities. At an acidic pH, such as that found within endosomes, the tertiary amine in the headgroup of YSK12-C4 becomes protonated, leading to a net positive charge. This positive charge facilitates the interaction of the LNP with the negatively charged endosomal membrane. This interaction, coupled with the inherent fusogenic properties of YSK12-C4, is believed to induce destabilization of the endosomal membrane, allowing the encapsulated gene editing cargo to escape into the cytoplasm and subsequently translocate to the nucleus to exact its function.







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